

# Commercial Sourcing and Technical Guide for 2,5-Diethyl-3-methylpyrazine-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Diethyl-3-methylpyrazine-d3

Cat. No.: B12380317

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **2,5-Diethyl-3-methylpyrazine-d3**, a deuterated analog of the flavor and fragrance compound. This document is intended to assist researchers, scientists, and professionals in drug development in sourcing this stable isotope-labeled compound for various applications, including metabolic studies and as an internal standard in analytical testing.

## Commercial Suppliers

Sourcing of specialty chemicals is a critical step in research and development. Below is a comparative table of identified commercial suppliers for **2,5-Diethyl-3-methylpyrazine-d3** (CAS No. 1335401-22-3). Researchers are advised to contact the suppliers directly for the most current information on availability, pricing, and detailed specifications.

Supplier	Catalog Number	Purity	Available Quantities	Additional Information
EvitaChem	EVT-1489968	Not specified	Inquire for details	Product is for non-human research only.[1]
MedChemExpress	HY-W423245S	Not specified	Inquire for details	Provides a data sheet and handling instructions upon request.[2]

Note: The availability and product specifications of **2,5-Diethyl-3-methylpyrazine-d3** can vary. It is highly recommended to request a Certificate of Analysis (CofA) from the supplier before purchase to obtain detailed information on purity, isotopic enrichment, and analytical methods used for quality control.

## Technical Data

Property	Value	Source
Chemical Name	2,5-Diethyl-3-(methyl-d3)-pyrazine	[3]
CAS Number	1335401-22-3	[3]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> D <sub>3</sub> N <sub>2</sub>	[2]
Molecular Weight	153.24 g/mol	[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2,5-Diethyl-3-methylpyrazine-d3** are not readily available in the public domain. However, based on general knowledge of pyrazine chemistry, the following sections outline plausible methodologies.

## Synthesis

A potential synthetic route for **2,5-Diethyl-3-methylpyrazine-d3** would likely involve the condensation of a deuterated  $\alpha$ -aminoketone with a 1,2-dicarbonyl compound, followed by oxidation. A generalized reaction scheme is presented below. The critical step is the introduction of the deuterated methyl group, which can be achieved by using a deuterated starting material.

A general synthesis of alkylpyrazines often involves the condensation of  $\alpha$ -dicarbonyl compounds with 1,2-diamines. For the target molecule, a plausible approach could involve the reaction of a deuterated amino acid derivative with a suitable dicarbonyl precursor.

## Analytical Methods

The characterization and quality control of **2,5-Diethyl-3-methylpyrazine-d3** would typically involve a combination of chromatographic and spectroscopic techniques.

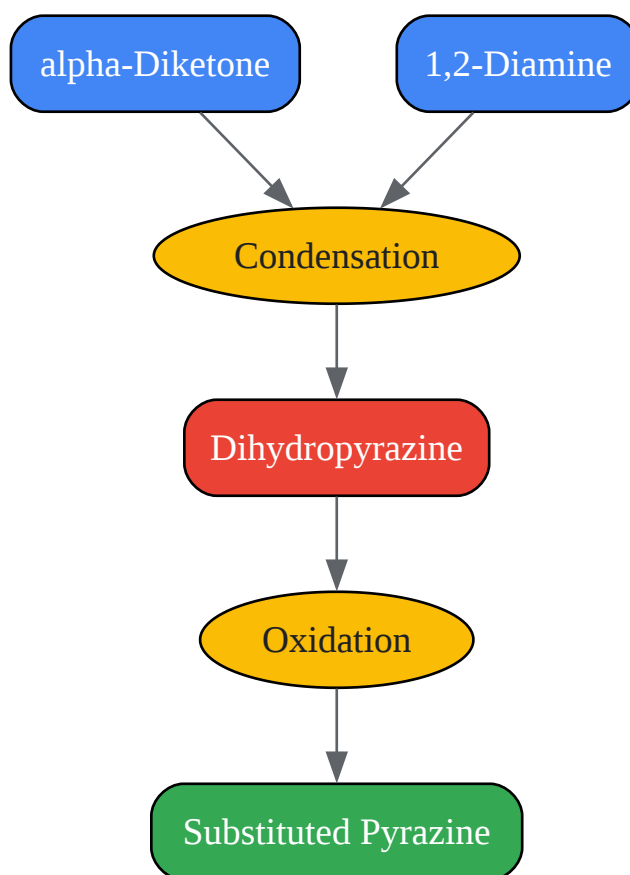
- Gas Chromatography-Mass Spectrometry (GC-MS): This is the primary method for determining the purity of volatile compounds like pyrazines and confirming the incorporation and position of the deuterium label. The mass spectrum will show a molecular ion peak corresponding to the deuterated compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: Will confirm the overall structure of the molecule. The absence or significant reduction of the signal corresponding to the methyl protons at the 3-position would indicate successful deuteration.
  - $^2\text{H}$  NMR (Deuterium NMR): Can be used to directly observe the deuterium signal and confirm its location in the molecule.
  - $^{13}\text{C}$  NMR: Provides information about the carbon skeleton of the molecule.

## Visualizations

### Procurement Workflow

The following diagram illustrates a typical workflow for procuring **2,5-Diethyl-3-methylpyrazine-d3** for research purposes.





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Caption: Generalized synthesis pathway for substituted pyrazines.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 2,5-Diethyl-3-methyl-d3-pyrazine (EVT-1489968) | 1335401-22-3 [evitachem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Page loading... [guidechem.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)